

2,4-D methyl ester-d3 CAS number and molecular formula

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Compound of Interest

Compound Name: 2,4-D methyl ester-d3

Cat. No.: B15143857

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In-Depth Technical Guide: 2,4-D Methyl Ester-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2,4-D methyl ester-d3**, a deuterated analog of the widely used herbicide 2,4-D methyl ester. This isotopically labeled compound is a critical tool in analytical and research settings, particularly for mass spectrometry-based quantification methods.

Core Chemical Data

2,4-D methyl ester-d3 is synthetically derived from 2,4-D methyl ester, with three hydrogen atoms on the phenyl ring replaced by deuterium. This isotopic substitution results in a higher molecular weight, which allows it to be distinguished from its non-deuterated counterpart in mass spectrometry, making it an ideal internal standard for analytical applications.

Physicochemical Properties

Property	Value	Non-Deuterated Value
CAS Number	358731-20-1	1928-38-7[1][2][3]
Molecular Formula	C ₉ H ₅ D ₃ Cl ₂ O ₃	C ₉ H ₈ Cl ₂ O ₃ [1][2]
Molecular Weight	238.08 g/mol	235.06 g/mol [3]
Appearance	Typically a solid	Solid[4]
Vapor Pressure	~0.0023 mmHg	0.0023 mmHg[4]

Analytical Applications and Experimental Protocols

2,4-D methyl ester-d3 is primarily utilized as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS), to accurately determine the concentration of 2,4-D and its related compounds in various matrices. The use of a deuterated standard is crucial for correcting for analyte loss during sample preparation and for variations in instrument response.

Experimental Protocol: Quantification of 2,4-D Methyl Ester in Water by GC-MS

This protocol outlines a general procedure for the analysis of 2,4-D methyl ester in water samples using **2,4-D methyl ester-d3** as an internal standard.

1. Sample Preparation:

- To a 100 mL water sample, add a known amount of **2,4-D methyl ester-d3** solution (e.g., 100 µL of a 1 µg/mL solution in a suitable solvent like isooctane).
- Perform a liquid-liquid extraction by adding 20 mL of a suitable organic solvent (e.g., dichloromethane or a mixture of hexane and diethyl ether).
- Shake the mixture vigorously for 2 minutes and allow the layers to separate.
- Collect the organic layer and repeat the extraction process twice more.
- Combine the organic extracts and dry them over anhydrous sodium sulfate.

- Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

2. GC-MS Analysis:

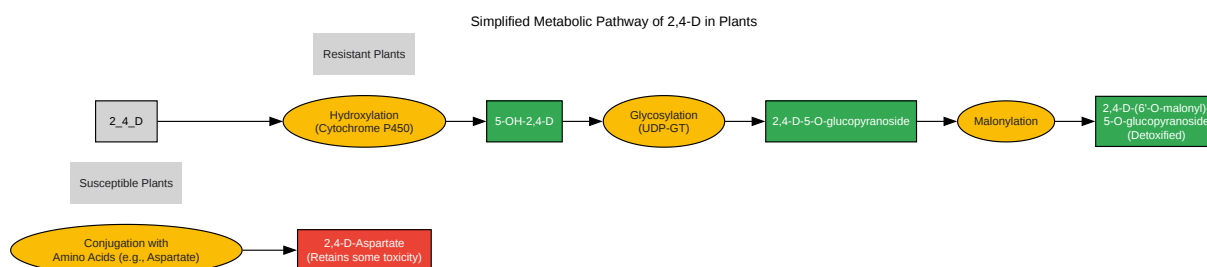
- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar capillary column, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm ID, 0.25 μ m film thickness), is suitable.[\[5\]](#)
 - Injector Temperature: 250 °C
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.[\[5\]](#)[\[6\]](#)
 - Ramp to 150 °C at a rate of 10 °C/min.[\[5\]](#)[\[6\]](#)
 - Ramp to 200 °C at a rate of 45 °C/min.[\[5\]](#)[\[6\]](#)
 - Ramp to 240 °C at a rate of 10 °C/min, hold for 2 minutes.[\[5\]](#)[\[6\]](#)
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Ions to Monitor:
 - For 2,4-D methyl ester: The specific ions will depend on the fragmentation pattern. Common ions for the non-deuterated form include m/z 234 (molecular ion), 236 (isotope peak), and 201.[\[5\]](#)
 - For **2,4-D methyl ester-d3**: The corresponding ions will be shifted by +3 m/z units (e.g., m/z 237, 239).

3. Quantification:

- A calibration curve is constructed by analyzing a series of standards containing known concentrations of 2,4-D methyl ester and a constant concentration of the **2,4-D methyl ester-d3** internal standard.
- The ratio of the peak area of the analyte to the peak area of the internal standard is plotted against the concentration of the analyte.
- The concentration of 2,4-D methyl ester in the unknown sample is determined from the calibration curve.

Metabolic Pathway of 2,4-D in Plants

The following diagram illustrates a simplified metabolic detoxification pathway of 2,4-D in susceptible and resistant plants. In susceptible plants, 2,4-D is often conjugated with amino acids. In resistant plants, a more efficient detoxification pathway involving hydroxylation and subsequent glycosylation and malonylation has been identified.



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Caption: Metabolic detoxification of 2,4-D in susceptible vs. resistant plants.

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